

Personal protective equipment for handling 1,3,3-Trimethyl-2-methyleneindoline

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Compound of Interest

Compound Name: 1,3,3-Trimethyl-2-methyleneindoline

Cat. No.: B094422

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Essential Safety and Handling Guide for 1,3,3-Trimethyl-2-methyleneindoline

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,3,3-Trimethyl-2-methyleneindoline** (also known as Fischer's Base). The following procedures are designed to ensure safe laboratory operations and minimize risks.

Chemical Identifier:

- CAS Number: 118-12-7

Hazard Summary:

- Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- May cause serious eye irritation.[\[2\]](#)
- Very toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **1,3,3-Trimethyl-2-methyleneindoline**.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Chemical impermeable gloves are required.[1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator can be used.[1] [4]

Operational and Disposal Plans

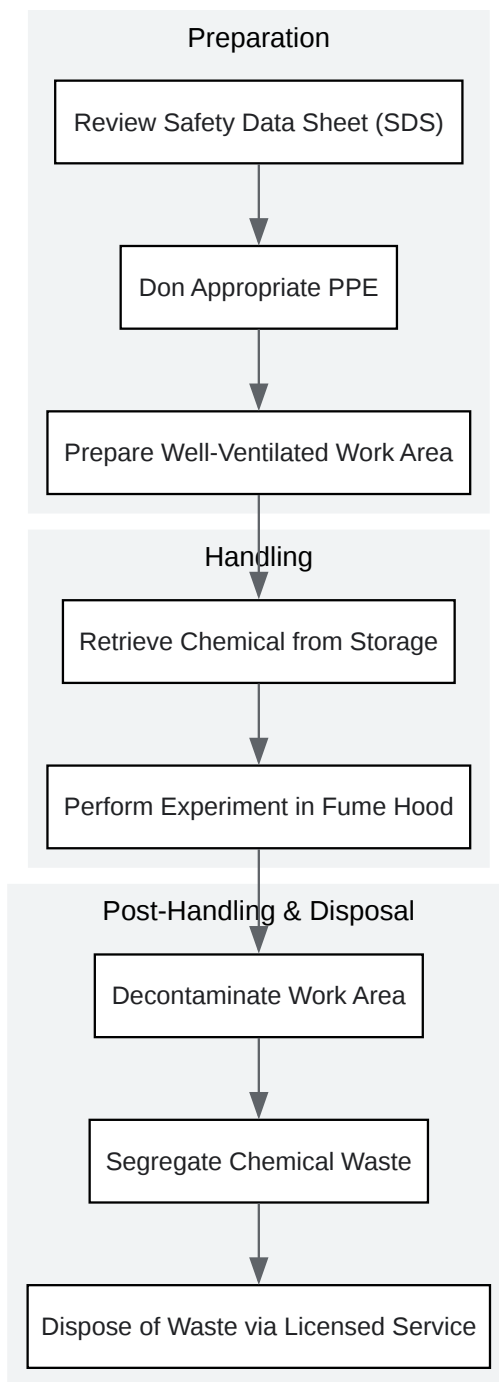
Pre-Handling and Storage Protocol

- Ventilation: Always handle **1,3,3-Trimethyl-2-methyleneindoline** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[1] Keep away from heat, sparks, and open flames.[5]
- Incompatible Materials: Avoid contact with strong oxidizing agents and acids.

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **1,3,3-Trimethyl-2-methyleneindoline** from receipt to disposal.

Safe Handling Workflow for 1,3,3-Trimethyl-2-methyleneindoline

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **1,3,3-Trimethyl-2-methyleneindoline**.

Spill and Emergency Procedures

- Spill: In case of a spill, evacuate personnel to a safe area. Avoid dust formation and breathing vapors. Remove all sources of ignition.[1] Contain the spill using inert absorbent material (e.g., sand, silica gel) and collect it in a suitable, closed container for disposal.[2]
- First Aid:
 - If Swallowed: Rinse mouth and get medical help. Do not induce vomiting.[1]
 - If on Skin: Wash with plenty of water. If skin irritation occurs, get medical help.[1] Remove contaminated clothing and wash it before reuse.[1]
 - If in Eyes: Rinse cautiously with water for several minutes.[2]
 - If Inhaled: Move the person into fresh air.[1]

Disposal Plan

Dispose of contents and containers in accordance with local, regional, and national regulations. Contact a licensed professional waste disposal service.[1][4] Do not allow the chemical to enter drains as it is very toxic to aquatic life.[1][4] Contaminated packaging should be disposed of as an unused product.[4]

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References

- 1. echemi.com [echemi.com]
- 2. fishersci.com [fishersci.com]
- 3. 1,3,3-Trimethyl-2-methyleneindoline | C₁₂H₁₅N | CID 8351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. capotchem.com [capotchem.com]

- 5. fishersci.com [fishersci.com]
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